

A Comparative Guide to Inter-Laboratory Quantification of Desethylene Ciprofloxacin

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Compound of Interest

Compound Name: *Desethylene ciprofloxacin*

CAS No.: *103222-12-4*

Cat. No.: *B035067*

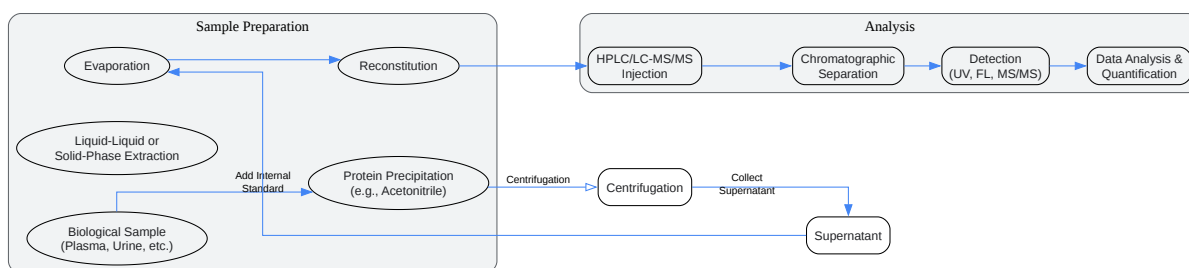
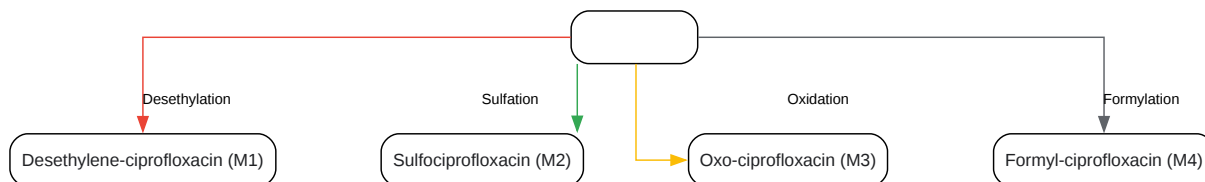
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This guide provides a comprehensive comparison of analytical methods for the quantification of **Desethylene ciprofloxacin**, a primary metabolite of the broad-spectrum antibiotic ciprofloxacin. The objective is to offer a comparative overview of method performance, supported by experimental data from various studies, to aid researchers in selecting the most appropriate analytical technique for their specific needs. While direct inter-laboratory comparison studies for **Desethylene ciprofloxacin** are not extensively published, this guide synthesizes data from single-laboratory validation studies of methods capable of quantifying this metabolite, often alongside its parent drug, ciprofloxacin.

Metabolic Pathway of Ciprofloxacin

Ciprofloxacin is metabolized in the liver, primarily through modifications of its piperazinyl group, leading to the formation of several metabolites.^[1] **Desethylene ciprofloxacin** (M1) is one of the four primary metabolites, alongside sulfociprofloxacin (M2), oxociprofloxacin (M3), and formyl-ciprofloxacin (M4).^[1] Understanding this metabolic pathway is crucial for pharmacokinetic and drug metabolism studies.



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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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